

Personal protective equipment for handling C.I. Disperse orange 73

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *C.I. Disperse orange 73*

Cat. No.: *B15599493*

[Get Quote](#)

Essential Safety and Handling Guide for C.I. Disperse Orange 73

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **C.I. Disperse Orange 73**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is critical for ensuring laboratory safety.

Chemical and Physical Properties

C.I. Disperse Orange 73 is a synthetic dye classified as a single azo, disperse dye.^[1] It appears as a reddish-brown or brilliant orange powder.^{[1][2]} While generally considered relatively safe, it may cause skin, eye, and respiratory irritation.^{[2][3][4][5]}

Property	Value	Source
CAS Number	79300-11-1	[1]
Molecular Formula	C ₂₄ H ₂₁ N ₅ O ₄	[1]
Molecular Weight	443.45 g/mol	[1]
Appearance	Orange-red / Reddish-brown powder	[1] [2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., acetone, ethanol)	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **C.I. Disperse Orange 73** to prevent exposure.

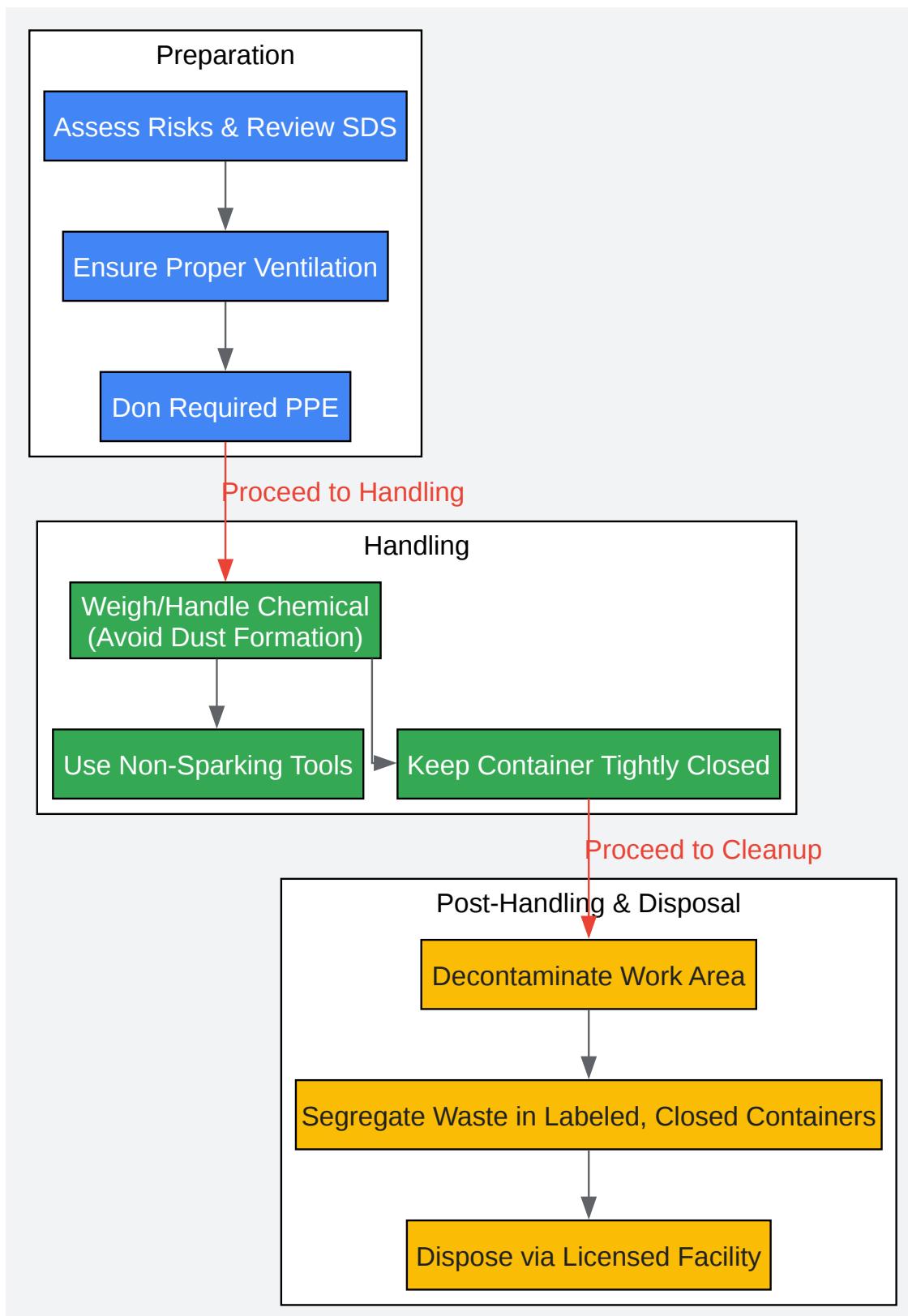
Area of Protection	Required Equipment	Standards/Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields	Must conform to EN 166 (EU) or be NIOSH (US) approved. [6]
Skin Protection	Chemical impermeable gloves and suitable protective clothing.	Wear appropriate protective gloves and clothing to prevent skin exposure. [4] [6]
Respiratory Protection	Use in a well-ventilated area. A full-face respirator is required if exposure limits are exceeded or irritation is experienced.	A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. [4] [6]

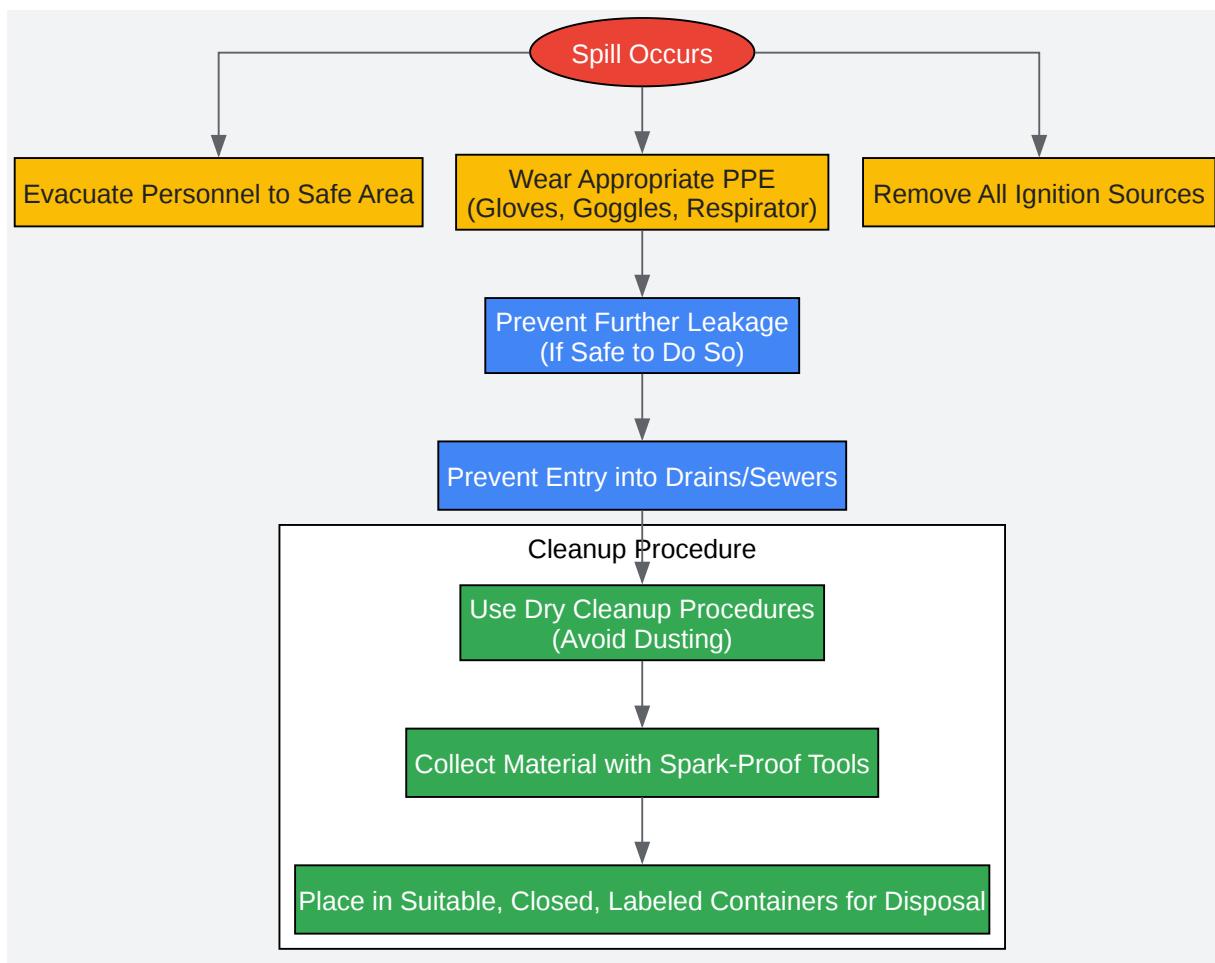
Operational and Handling Procedures

Adherence to proper handling and storage protocols is crucial to minimize risks associated with **C.I. Disperse Orange 73**.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for handling **C.I. Disperse Orange 73** from preparation to disposal.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyeveristy.com [worlddyeveristy.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chemos.de [chemos.de]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. aksci.com [aksci.com]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling C.I. Disperse orange 73]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599493#personal-protective-equipment-for-handling-c-i-disperse-orange-73\]](https://www.benchchem.com/product/b15599493#personal-protective-equipment-for-handling-c-i-disperse-orange-73)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com